

Application Notes and Protocols: Reactions of 1-Adamantaneacetonitrile with Nucleophiles

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Compound of Interest

Compound Name: 1-Adamantaneacetonitrile

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These application notes provide a detailed overview of the reactivity of **1-adamantaneacetonitrile** with a range of common nucleophiles. The bulky and lipophilic adamantyl group imparts unique properties to molecules, making **1-adamantaneacetonitrile** a valuable building block in medicinal chemistry and materials science.^{[1][2]} This document outlines key reactions, including hydrolysis, reduction, Grignard reactions, and α -alkylation, providing detailed experimental protocols and expected outcomes.

Hydrolysis to 1-Adamantaneacetic Acid

The nitrile group of **1-adamantaneacetonitrile** can be hydrolyzed under acidic or basic conditions to yield 1-adamantaneacetic acid, a valuable intermediate for the synthesis of various derivatives, including esters and amides.^{[3][4]}

Reaction Scheme:

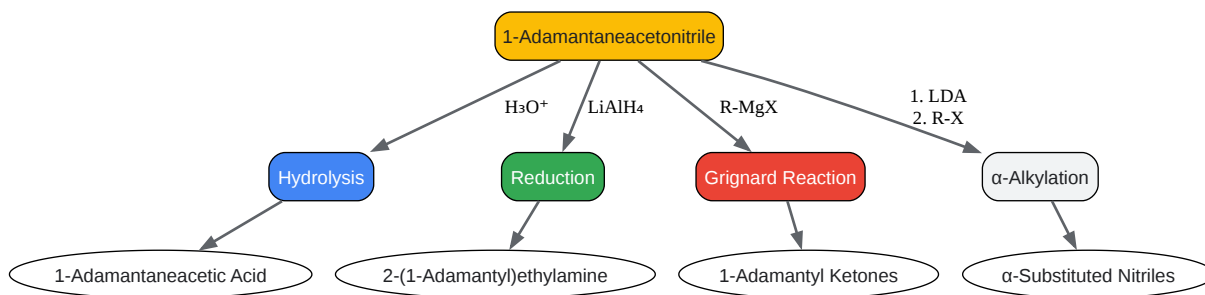
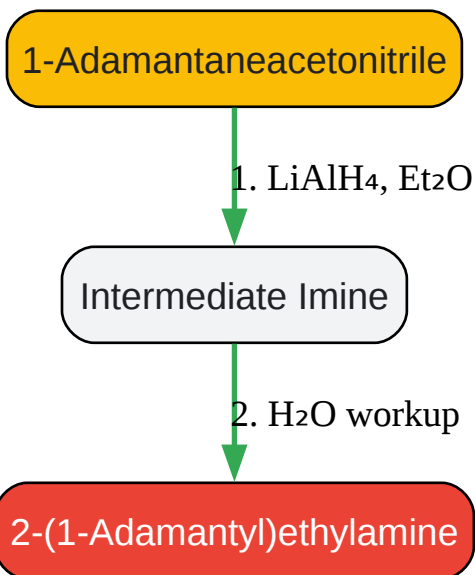
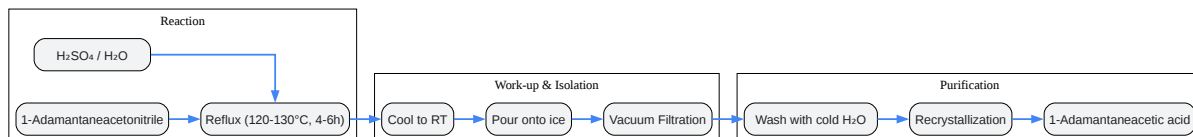
(Image of the hydrolysis reaction of **1-adamantaneacetonitrile** to 1-adamantaneacetic acid)

Quantitative Data

Product Name	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Typical Yield (%)	Reference
1-Adamantane acetic acid	C ₁₂ H ₁₈ O ₂	194.27	134-137	>90	[3] [4]

Experimental Protocol: Acid-Catalyzed Hydrolysis

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, add **1-adamantaneacetonitrile** (1.0 eq).
- Reagent Addition: Add a 1:1 (v/v) mixture of concentrated sulfuric acid and water.
- Reaction Conditions: Heat the mixture to reflux (approximately 120-130 °C) and maintain for 4-6 hours.
- Work-up: Cool the reaction mixture to room temperature and pour it over crushed ice.
- Isolation: The white precipitate of 1-adamantaneacetic acid is collected by vacuum filtration.
- Purification: Wash the solid with cold water and recrystallize from a suitable solvent system (e.g., ethanol/water) to afford the pure product.



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References

- 1. CCCC 2006, Volume 71, Issue 5, Abstracts pp. 709-722 | Collection of Czechoslovak Chemical Communications [pikka.uochb.cas.cz]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. researchgate.net [researchgate.net]
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